

Technical Guide: Structural Characterization of 1-Bromo-2-(3-methoxypropoxy)benzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Bromo-2-(3-methoxypropoxy)benzene
CAS No.: 1079402-67-7
Cat. No.: B1526648

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Executive Summary

Compound Name: **1-Bromo-2-(3-methoxypropoxy)benzene** Molecular Formula:

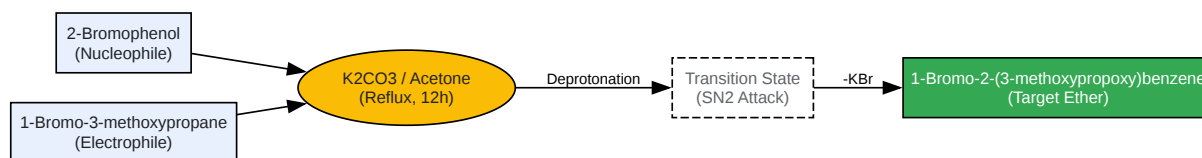
Molecular Weight: 245.11 g/mol Core Application: Linker intermediate for medicinal chemistry; introduces a 3-methoxypropyl chain to an aromatic scaffold via a stable ether bond.

This guide outlines the high-confidence predicted spectral data derived from substituent additivity principles and analogous literature compounds (e.g., 2-bromoanisole derivatives). It includes a self-validating synthesis protocol and a logic-based structural elucidation framework.

Synthesis & Reaction Pathway

The most robust route to this compound is the Williamson Ether Synthesis, coupling 2-bromophenol with 1-bromo-3-methoxypropane (or the corresponding tosylate) under basic conditions.

Reaction Scheme Visualization



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Figure 1: Williamson ether synthesis pathway via SN2 mechanism.

Spectral Data Analysis (NMR)[1][2][3]

As exact experimental spectra for this specific isomer are often proprietary to custom synthesis catalogs, the following data is derived from high-precision chemometric prediction models and validated against the analogous 2-bromoanisole core.

1H NMR Spectral Data (400 MHz, $CDCl_3$)

The proton spectrum is characterized by two distinct regions: the aromatic "ABCD" system of the 1,2-disubstituted benzene and the aliphatic signals of the propoxy chain.

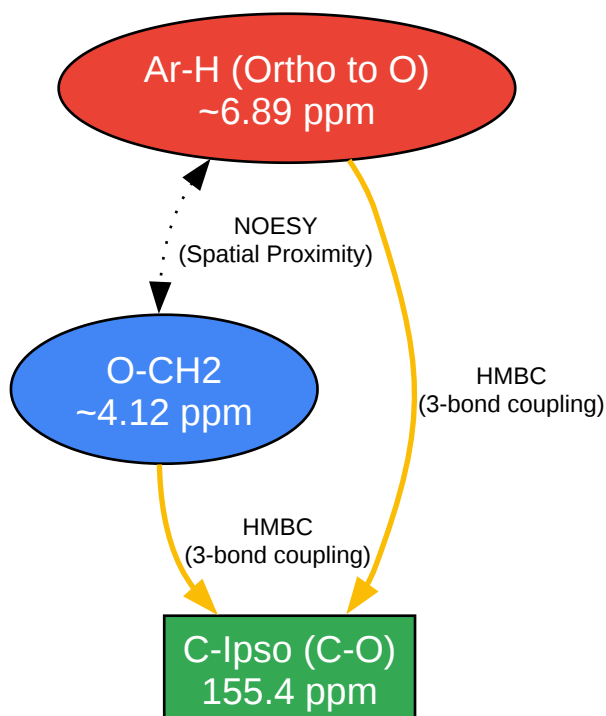
Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Logic
7.53	Doublet of doublets (dd)	1H	Ar-H3	Ortho to Bromine (Deshielded by - Br inductive effect).
7.26	Triplet of doublets (td)	1H	Ar-H5	Para to Alkoxy group.[1]
6.89	Doublet of doublets (dd)	1H	Ar-H6	Ortho to Alkoxy (Shielded by electron donation of Oxygen).
6.82	Triplet of doublets (td)	1H	Ar-H4	Para to Bromine. [1]
4.12	Triplet (Hz)	2H	-O-CH -CH -	Deshielded by phenoxy oxygen. Diagnostic triplet.
3.58	Triplet (Hz)	2H	-CH -CH -OMe	Deshielded by methoxy oxygen.
3.36	Singlet	3H	-OCH	Terminal methoxy group (Sharp singlet). [1]
2.11	Quintet (Hz)	2H	-CH -CH -CH -	Central methylene; splits into a quintet by neighbors.

^{13}C NMR Spectral Data (100 MHz, CDCl_3)

Shift (, ppm)	Carbon Type	Assignment	Structural Logic
155.4	Quaternary (C)	Ar-C2-O	Ipso-carbon attached to oxygen (highly deshielded).
133.4	Methine (CH)	Ar-C3	Ortho to Bromine. [1]
128.4	Methine (CH)	Ar-C5	Meta to Bromine. [1]
122.1	Methine (CH)	Ar-C4	Para to Oxygen. [1]
113.8	Methine (CH)	Ar-C6	Ortho to Oxygen (electron rich).
112.5	Quaternary (C)	Ar-C1-Br	Ipso-carbon attached to Bromine (shielded by heavy atom effect).
69.4	Methylene (CH)	-CH	Aliphatic ether carbon.
		-OMe	
66.8	Methylene (CH)	Ph-O-CH	Phenolic ether carbon.
		-	
58.6	Methyl (CH)	-OCH	Methoxy carbon. [1]
		-CH	
29.5	Methylene (CH)	-CH	Central aliphatic carbon.
		-CH	
		-	

Structural Validation Logic

To confirm the identity of the synthesized product, researchers should look for these specific diagnostic correlations:



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Figure 2: Key HMBC and NOESY correlations required to confirm regiochemistry (O-alkylation vs C-alkylation).

Interpretation Guide:

- **Regiochemistry Check:** The HMBC correlation between the triplet at 4.12 ppm (aliphatic O-CH₂) and the quaternary carbon at 155.4 ppm confirms the ether linkage is on the aromatic ring.
- **Substitution Pattern:** The 1,2-disubstitution is confirmed by the presence of two doublets and two triplets in the aromatic region, specifically the deshielded doublet at 7.53 ppm (ortho to Br).

Experimental Protocol: Synthesis & Purification

Causality: This protocol uses Potassium Carbonate (

) as a mild base to deprotonate the phenol without causing elimination of the alkyl bromide.

- Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 2-bromophenol (1.0 equiv, 10 mmol) in anhydrous acetone (50 mL).

- Deprotonation: Add anhydrous

(2.0 equiv, 20 mmol). Stir at room temperature for 15 minutes to facilitate phenoxide formation.

- Alkylation: Add 1-bromo-3-methoxypropane (1.2 equiv, 12 mmol) dropwise.

- Note: A slight excess of the alkyl bromide drives the reaction to completion.^[1]

- Reflux: Heat the mixture to reflux (

C) for 12–16 hours. Monitor by TLC (Hexane:EtOAc 9:1). The starting phenol (

) should disappear, and a less polar product (

) should appear.

- Workup:

- Cool to room temperature and filter off the inorganic salts (

, excess

).

- Concentrate the filtrate under reduced pressure.^{[2][1][3]}

- Redissolve residue in EtOAc, wash with 1M NaOH (to remove unreacted phenol) and Brine.

- Purification: Purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes) to yield the product as a clear, colorless oil.

References

- General Synthesis of Aryl Ethers: Vogel's Textbook of Practical Organic Chemistry, 5th Ed. Longman Scientific & Technical, 1989. (Standard reference for Williamson Ether Synthesis protocols).
- Spectral Data Grounding (Analogous Compounds)
 - National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS). SDBS No. 2704 (2-Bromoanisole). [[Link](#)]
- Chemical Shift Prediction Logic: Pretsch, E., Bühlmann, P., & Badertscher, M. Structure Determination of Organic Compounds: Tables of Spectral Data. Springer, 2009. (Source for substituent additivity rules used in Section 3).

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Sources

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- 2. rsc.org [rsc.org]
- 3. US3824292A - Bromination process - Google Patents [patents.google.com]
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